

Commercial suppliers of 2,3,6-Trifluorophenylacetonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,3,6-Trifluorophenylacetonitrile**

Cat. No.: **B047490**

[Get Quote](#)

An In-Depth Technical Guide to the Commercial Sourcing of **2,3,6-Trifluorophenylacetonitrile** for Advanced Research and Development

For researchers, medicinal chemists, and professionals in drug development, the integrity of a starting material is the bedrock of successful discovery. **2,3,6-Trifluorophenylacetonitrile** (CAS No. 114152-21-5), a key fluorinated building block, is no exception. Its strategic importance in the synthesis of novel pharmaceutical and agrochemical agents demands a rigorous approach to sourcing. This guide moves beyond a simple supplier list, offering a comprehensive framework for understanding the manufacturing landscape, evaluating commercial sources, and ensuring the quality of this critical intermediate.

The Molecule: Properties and Synthetic Landscape

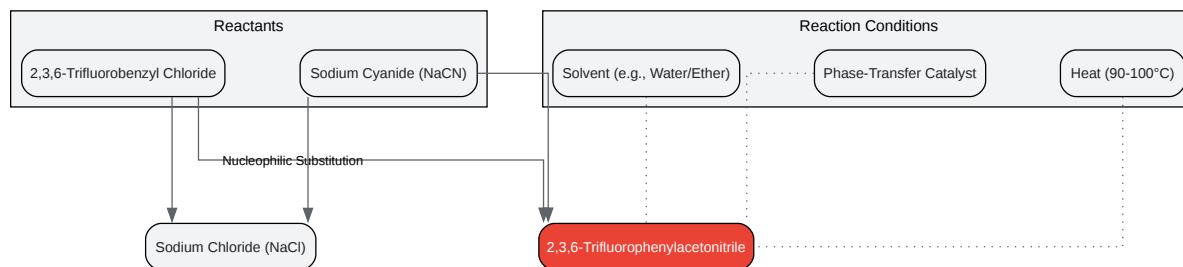
2,3,6-Trifluorophenylacetonitrile is an organic compound with the molecular formula $C_8H_4F_3N$ and a molecular weight of 171.12 g/mol. [\[1\]](#)[\[2\]](#) It typically presents as a colorless to pale yellow liquid. [\[3\]](#)[\[4\]](#) The trifluorinated phenyl ring and the reactive nitrile group make it a versatile intermediate in organic synthesis, particularly for creating complex molecules in drug discovery programs. [\[5\]](#)[\[6\]](#)

Common Synthesis Route

Understanding the synthesis of **2,3,6-Trifluorophenylacetonitrile** is paramount for anticipating potential impurities. A prevalent commercial method involves the nucleophilic substitution of a benzyl halide with a cyanide salt. Specifically, 2,3,6-trifluorobenzyl chloride is reacted with

sodium cyanide, often in the presence of a phase-transfer catalyst, to yield the desired product.

[7]



[Click to download full resolution via product page](#)

Caption: Common synthesis pathway for **2,3,6-Trifluorophenylacetonitrile**.

This process can introduce impurities such as unreacted starting materials, byproducts from side reactions, or residual solvent and catalyst. Therefore, a robust analytical assessment of any procured material is not just recommended, but essential.

Commercial Supplier Landscape and Evaluation

A multitude of chemical suppliers offer **2,3,6-Trifluorophenylacetonitrile**, ranging from large distributors to specialized fine chemical producers. The key challenge lies in selecting a supplier that provides not only the material itself but also the requisite quality, documentation, and reliability for a research or development pipeline.

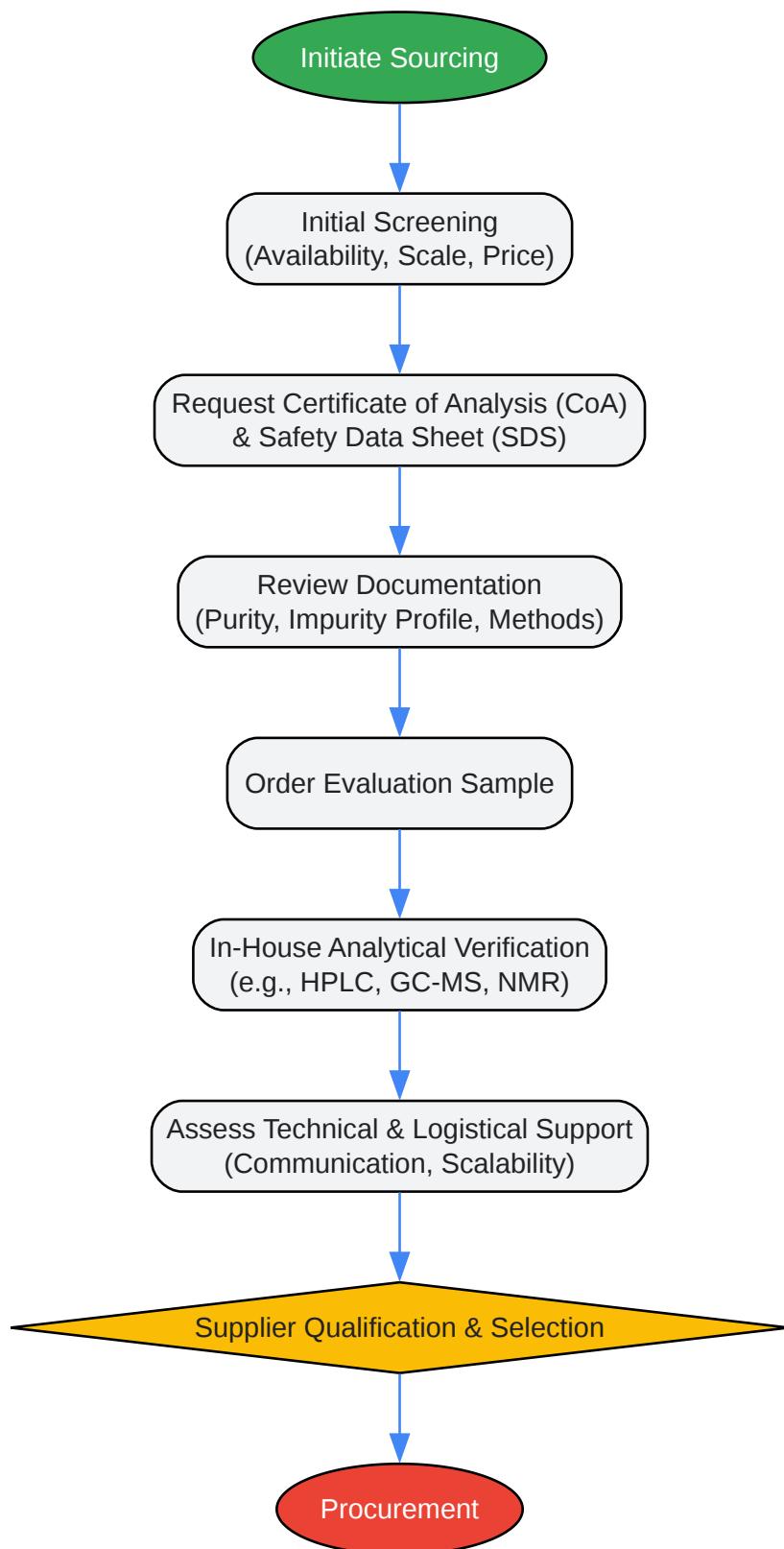
Identified Commercial Suppliers

The following table summarizes a selection of commercial suppliers. Purity levels are typically ≥95-97%, but should always be verified by the lot-specific Certificate of Analysis (CoA).

Supplier	CAS Number	Reported Purity	Notes
Sigma-Aldrich	114152-21-5	97%	Marketed through Ambeed, Inc. [8]
Fluorochem	114152-21-5	95%	Provides detailed hazard and transport information. [9]
ChemScene	114152-21-5	≥95%	Offers services including custom synthesis and commercial production. [1]
Advanced ChemBlocks	114152-21-5	97%	Provides IUPAC name and SMILES string for verification. [10]
AiFChem	114152-21-5	97%	Lists detailed safety information and hazard statements. [11]

A Framework for Supplier Qualification

Selecting a supplier should be a systematic process. For critical research applications, especially those intended for eventual clinical development, a multi-stage evaluation is necessary.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. 2,3,6-TRIFLUOROPHENYLACETONITRILE | 114152-21-5 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. CAS 220141-74-2: 2,4,5-Trifluorophenylacetonitrile [cymitquimica.com]
- 5. 2,4,5-Trifluorophenylacetonitrile (220141-74-2) for sale [vulcanchem.com]
- 6. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 7. prepchem.com [prepchem.com]
- 8. 2-(2,3,6-Trifluorophenyl)acetonitrile | 114152-21-5 [sigmaaldrich.com]
- 9. fluorocomp.co.uk [fluorocomp.co.uk]
- 10. 2-(2,3,6-Trifluorophenyl)acetonitrile 97% | CAS: 114152-21-5 | AChemBlock [achemblock.com]
- 11. 114152-21-5 | 2-(2,3,6-Trifluorophenyl)acetonitrile - AiFChem [aifchem.com]
- To cite this document: BenchChem. [Commercial suppliers of 2,3,6-Trifluorophenylacetonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047490#commercial-suppliers-of-2-3-6-trifluorophenylacetonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com